

Toxicological Profile of 3-Chlorooctane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Chlorooctane

Cat. No.: B074152

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Disclaimer: Direct experimental toxicological data for **3-Chlorooctane** is not readily available in published literature. This guide provides a comprehensive overview based on data from its isomers, particularly 1-Chlorooctane, and the general toxicological principles of chlorinated alkanes. The information herein is intended for researchers, scientists, and drug development professionals and should be interpreted with caution, emphasizing the need for empirical testing for a definitive toxicological profile of **3-Chlorooctane**.

Executive Summary

3-Chlorooctane is a halogenated alkane whose toxicological properties have not been extensively studied. Based on the available data for its structural isomer, 1-Chlorooctane, and the broader class of chlorinated hydrocarbons, **3-Chlorooctane** is anticipated to be a skin and eye irritant and may be harmful if swallowed, causing lung damage due to aspiration. It is expected to be very toxic to aquatic life with long-lasting effects. The metabolism of **3-Chlorooctane** is likely to proceed via oxidation, hydrolysis, and dehydrochlorination, potentially leading to the formation of reactive metabolites. Due to the lack of specific data, its potential for genotoxicity, carcinogenicity, and reproductive toxicity remains uncharacterized.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₈ H ₁₇ Cl	[1]
Molecular Weight	148.68 g/mol	[2]
CAS Number	1117-79-9	[1][2]
Appearance	Liquid (predicted)	
Boiling Point	183 °C (for 1-Chlorooctane)	
Density	0.875 g/cm ³ at 25 °C (for 1-Chlorooctane)	
Water Solubility	0.02 g/L (practically insoluble) (for 1-Chlorooctane)	[3]
logP (Octanol-Water Partition Coefficient)	5.42 (for 1-Chlorooctane)	[3]

Toxicological Data (Inferred from 1-Chlorooctane)

The following tables summarize the available toxicological data for 1-Chlorooctane, which can serve as a surrogate for estimating the potential hazards of **3-Chlorooctane**.

Acute Toxicity

Endpoint	Species	Route	Result	Reference
LD50	-	Oral	No data available	[4]
LD50	-	Dermal	No data available	[4]
LC50	-	Inhalation	No data available	[4]
Aspiration Hazard	Human	Ingestion	May be fatal if swallowed and enters airways	

Irritation and Sensitization

Endpoint	Species	Result	Method	Reference
Skin Irritation	Rabbit	Mild skin irritation	Draize Test	
Eye Irritation	Rabbit	No eye irritation	Draize Test	
Skin Sensitization	Guinea pig	Did not cause sensitization	Buehler Test (OECD 406)	

Genotoxicity

Test Type	Test System	Metabolic Activation	Result	Method	Reference
Ames test	Salmonella typhimurium	With and without	Negative	OECD 471	

Carcinogenicity

There is no data available to assess the carcinogenicity of 1-Chlorooctane.^[4] No component of 1-chlorooctane at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.

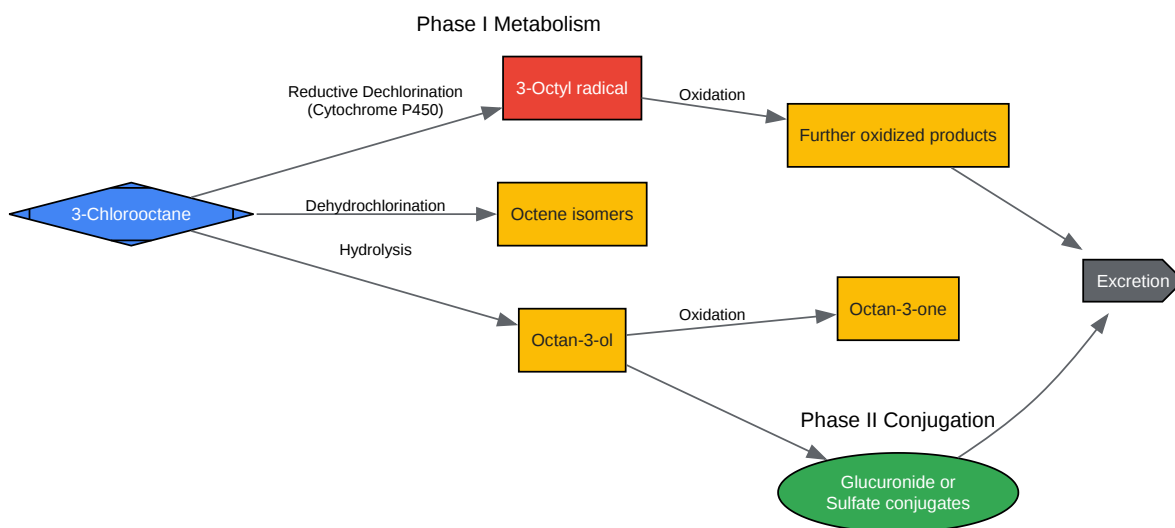
Reproductive and Developmental Toxicity

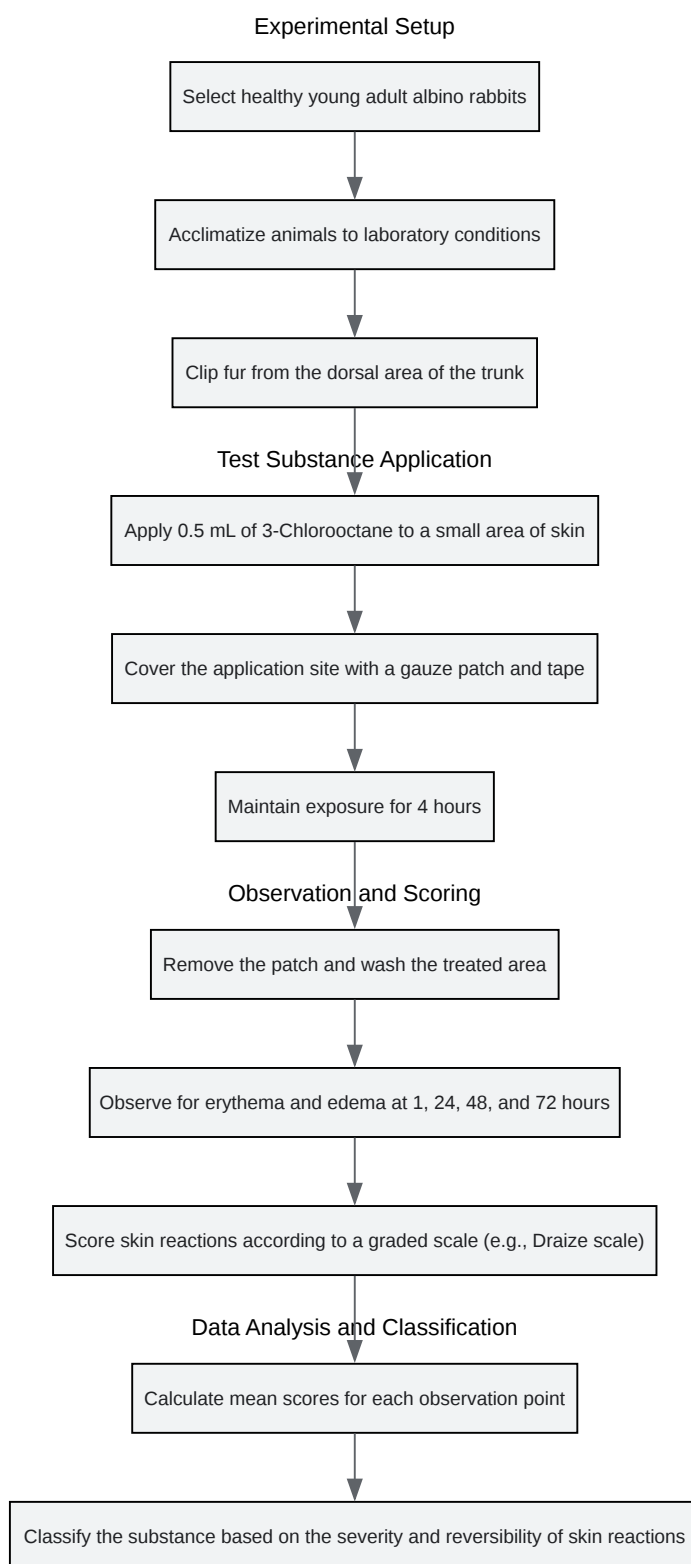
No data is available regarding the reproductive or developmental toxicity of 1-Chlorooctane.^[4]

Metabolism and Toxicokinetics

The metabolism of chlorinated alkanes is a key determinant of their toxicity.^[5] While specific data for **3-Chlorooctane** is unavailable, the metabolic pathways for similar compounds involve several key reactions. The position of the chlorine atom on the alkyl chain can influence the rate and products of metabolism.

Potential Metabolic Pathways of **3-Chlorooctane**:





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